

Assessment of "Aminon" as a Valid Biological Compound

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Compound of Interest

Compound Name: **Aminon**

Cat. No.: **B1214360**

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Initial searches for a compound named "**Aminon**" with a recognized mechanism of action in biological systems have yielded no specific, credible scientific results. The term does not correspond to a known drug, experimental compound, or biological molecule in established pharmacological or biochemical databases.

PubChem, a comprehensive database of chemical substances, lists a compound named "**Aminon**" (CID 193718), but provides no associated biological activity, mechanism of action, or links to scientific literature that would fulfill the user's request for an in-depth technical guide.[1] The name appears to be a descriptor for a specific chemical salt, not a compound investigated for biological effects.

The search results frequently return information on broader chemical classes that contain the "amino" functional group, such as:

- Amino Acids: The fundamental building blocks of proteins, with diverse roles in metabolism, neurotransmission, and cell signaling.[2][3][4][5]
- Amines: A broad class of organic compounds derived from ammonia, many of which have significant biological activity (e.g., neurotransmitters, hormones).[6]
- Various Drugs: Many pharmaceuticals contain amino groups, and searches may be incorrectly associating "**Aminon**" with established drugs like Amrinone (a phosphodiesterase inhibitor)[7], Aminophylline, or Amiodarone. The term "Aminalon" is also found, which is associated with 4-aminobutanoic acid (GABA).[8]

It is highly probable that "**Aminon**" is a fictional name, a misspelling of an existing compound (such as Amrinone), or a proprietary name for a dietary supplement (e.g., "PerfectAmino") that is a mixture of amino acids rather than a single active compound with a specific mechanism of action.^[9]

Conclusion: Without a valid, recognized compound named "**Aminon**," it is not possible to proceed with the user's request for a detailed technical guide on its mechanism of action, quantitative data, experimental protocols, and visualizations. The foundational information required to create such a document does not appear to exist in the public scientific domain.

To proceed, the user must provide a corrected name, a chemical identifier (like a CAS number), or a reference to a peer-reviewed publication describing the compound in question.

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References

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